Application Notes & Protocols: Palladium-Catalyzed Functionalization of 1,1'-Bi-2-naphthyl Dimethanesulfonate

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Compound of Interest

Compound Name:	*1,1'-Bi-2-naphthyl dimethanesulfonate*
CAS No.:	*871231-47-9*
Cat. No.:	*B3430950*

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Abstract

This technical guide provides a comprehensive overview and detailed protocols for the palladium-catalyzed functionalization of **1,1'-Bi-2-naphthyl dimethanesulfonate**. The axially chiral 1,1'-bi-2-naphthol (BINOL) scaffold is a cornerstone in asymmetric synthesis, serving as a precursor to a vast array of privileged ligands and organocatalysts.[1][2] The derivatization of BINOL at its 2 and 2' positions is crucial for tuning the steric and electronic properties of these catalysts. This guide focuses on the use of the dimethanesulfonate derivative of BINOL as a versatile substrate for various palladium-catalyzed cross-coupling reactions, including Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig amination reactions. We will delve into the mechanistic underpinnings of these transformations, provide step-by-step experimental protocols, and discuss the significance of this methodology for researchers in organic synthesis, materials science, and drug development.

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Introduction: The Significance of the BINOL Scaffold and the Utility of the Mesylate Leaving Group

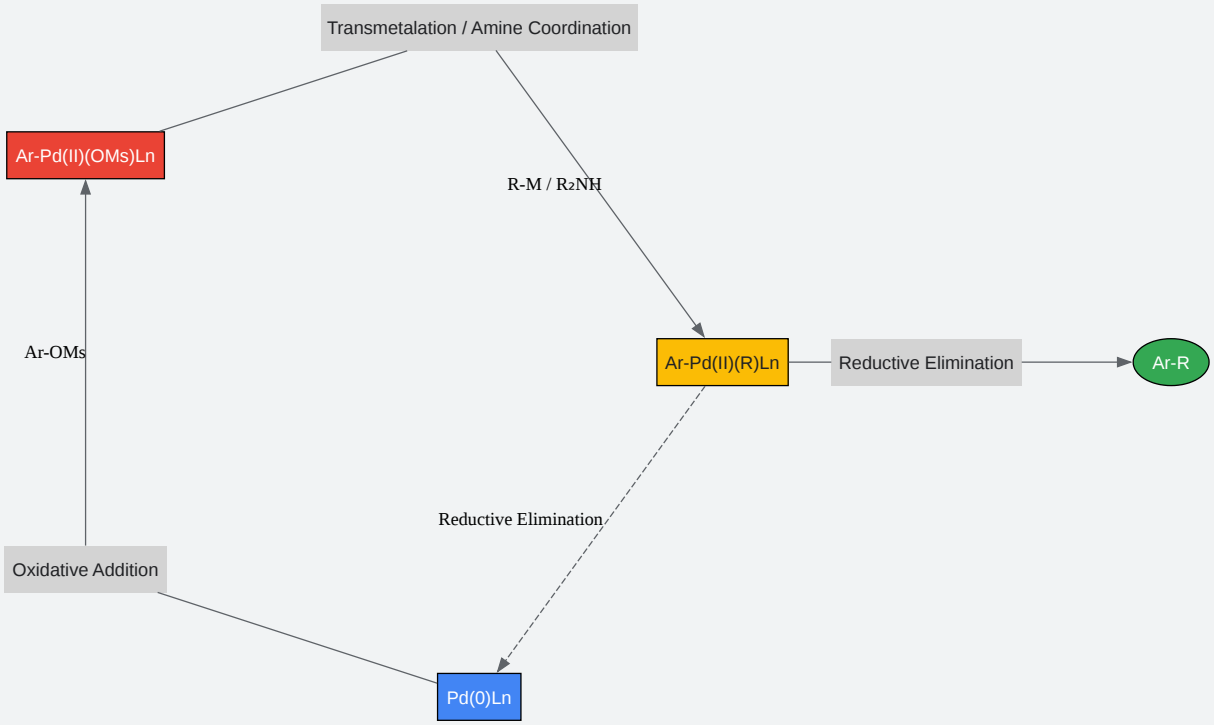
The unique C_2-symmetric, atropisomeric structure of 1,1'-bi-2-naphthol (BINOL) has made it an indispensable chiral auxiliary in modern asymmetric catalysis.[3][4] Its derivatives have been successfully employed in a wide range of enantioselective transformations, including reductions, oxidations, and carbon-carbon bond-forming reactions.[5][6] The functionalization of the BINOL core at the 2 and 2' positions allows for the rational design of catalysts with tailored properties.

While aryl halides are common substrates in cross-coupling reactions, the use of sulfonate esters, such as triflates and mesylates, as leaving groups offers several advantages. They can be readily prepared from the corresponding phenols, in this case, the readily available BINOL.[7] Aryl sulfonates are often more stable and easier to handle than the corresponding halides. The reactivity of the sulfonate leaving group is comparable to that of an aryl iodide in many palladium-catalyzed processes, making them excellent substrates for a variety of cross-coupling reactions.[8][9] This guide focuses on the dimethanesulfonate (dimesylate) derivative of BINOL, a cost-effective and highly effective precursor for diverse functionalization.

General Mechanistic Principles of Palladium-Catalyzed Cross-Coupling

Palladium-catalyzed cross-coupling reactions are fundamental transformations in modern organic synthesis, enabling the formation of carbon-carbon and carbon-heteroatom bonds with high efficiency and selectivity.[10][11] The general catalytic cycle for these reactions, including the Suzuki, Sonogashira, and Buchwald-Hartwig reactions, typically involves three key steps: oxidative addition, transmetalation (for Suzuki and Sonogashira) or amine coordination/deprotonation (for Buchwald-Hartwig), and reductive elimination.[8][12]

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Caption: Generalized catalytic cycle for palladium-catalyzed cross-coupling reactions.

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Synthesis of the Starting Material: 1,1'-Bi-2-naphthyl Dimethanesulfonate

The preparation of the dimethanesulfonate is a straightforward procedure starting from commercially available racemic or enantiomerically pure BINOL.

Protocol: Synthesis of 1,1'-Bi-2-naphthyl Dimethanesulfonate

- Reagents and Equipment:
  - 1,1'-Bi-2-naphthol (BINOL) (1.0 equiv)
  - Triethylamine (2.5 equiv)
  - Methanesulfonyl chloride (2.2 equiv)
  - Dichloromethane (DCM)
  - Round-bottom flask, magnetic stirrer, ice bath, separatory funnel, rotary evaporator.
- Procedure: a. To a solution of BINOL (1.0 equiv) in dichloromethane (DCM) at 0 °C, add triethylamine (2.5 equiv). b. Slowly add methanesulfonyl chloride (2.2 equiv) dropwise to the stirred solution. c. Allow the reaction mixture to warm to room temperature and stir for 4-6 hours, monitoring by TLC until the starting material is consumed. d. Quench the reaction with the addition of water. e. Separate the organic layer, and wash with 1 M HCl, saturated $NaHCO_3$ solution, and brine. f. Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. g. The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to afford the desired **1,1'-Bi-2-naphthyl dimethanesulfonate** as a white solid.

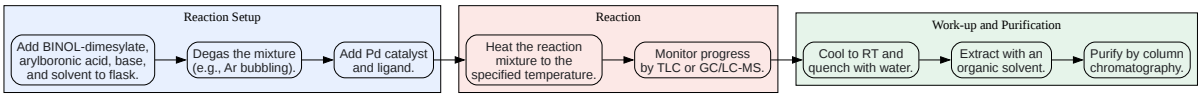
Palladium-Catalyzed Functionalization Protocols

The following sections provide detailed protocols for the Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig amination reactions using **1,1'-Bi-2-naphthyl dimethanesulfonate** as the substrate.

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Suzuki-Miyaura Coupling: C-C Bond Formation

The Suzuki-Miyaura coupling is a powerful method for the formation of biaryl compounds.[13] [14] In this protocol, the dimethanesulfonate is coupled with an arylboronic acid.



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Caption: Experimental workflow for the Suzuki-Miyaura coupling reaction.

- Reagents and Equipment:
  - **1,1'-Bi-2-naphthyl dimethanesulfonate** (1.0 equiv)
  - Arylboronic acid (2.5 equiv)
  - $Pd(OAc)_2$ (5 mol%)
  - SPhos (10 mol%)
  - K_3PO_4 (3.0 equiv)
  - 1,4-Dioxane/H_2O (4:1 mixture)
  - Schlenk flask, magnetic stirrer, heating mantle, condenser.
- Procedure: a. To a Schlenk flask, add **1,1'-Bi-2-naphthyl dimethanesulfonate** (1.0 equiv), the arylboronic acid (2.5 equiv), and K_3PO_4 (3.0 equiv). b. Evacuate and backfill the flask with argon (repeat 3 times). c. Add the degassed 1,4-dioxane/H_2O solvent mixture. d. In a separate vial, prepare a solution of $Pd(OAc)_2$ (5 mol%) and SPhos (10 mol%) in a small amount of dioxane and add it to the reaction mixture under argon. e. Heat the reaction

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mixture to 100 °C and stir for 12-24 hours. f. After cooling to room temperature, dilute the mixture with water and extract with ethyl acetate. g. Combine the organic layers, wash with brine, dry over Na_2SO_4, and concentrate. h. Purify the crude product by flash column chromatography on silica gel.

Entry	Arylboronic Acid	Yield (%)
1	Phenylboronic acid	>90
2	4-Tolylboronic acid	>90
3	4-Methoxyphenylboronic acid	>85

Note: The choice of ligand and base can be critical and may require optimization for different arylboronic acids.[15][16]

Sonogashira Coupling: C(sp²)-C(sp) Bond Formation

The Sonogashira coupling enables the synthesis of aryl alkynes, which are valuable building blocks in organic synthesis and materials science.[17][18]

- Reagents and Equipment:
  - **1,1'-Bi-2-naphthyl dimethanesulfonate** (1.0 equiv)
  - Terminal alkyne (2.5 equiv)
  - $Pd(PPh_3)_2Cl_2$ (5 mol%)
  - CuI (10 mol%)
  - Triethylamine (or Diisopropylethylamine)
  - Toluene or THF
  - Schlenk flask, magnetic stirrer, heating mantle.
- Procedure: a. To a Schlenk flask, add **1,1'-Bi-2-naphthyl dimethanesulfonate** (1.0 equiv), $Pd(PPh_3)_2Cl_2$ (5 mol%), and CuI (10 mol%). b. Evacuate and backfill the flask with argon. c.

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Add degassed solvent (toluene or THF) and triethylamine. d. Add the terminal alkyne (2.5 equiv) via syringe. e. Heat the reaction to 60-80 °C and stir for 8-16 hours. f. Upon completion, cool the reaction, filter through a pad of Celite to remove the catalyst, and concentrate the filtrate. g. Purify the residue by column chromatography.

Entry	Terminal Alkyne	Yield (%)
1	Phenylacetylene	>85
2	Trimethylsilylacetylene	>90
3	1-Hexyne	>80

Note: Copper-free Sonogashira conditions can also be employed to avoid the formation of alkyne homocoupling byproducts.[19][20]

Buchwald-Hartwig Amination: C-N Bond Formation

The Buchwald-Hartwig amination is a versatile method for the synthesis of aryl amines.[21][22] This reaction is of great importance in the pharmaceutical industry for the construction of nitrogen-containing bioactive molecules.[23]

- Reagents and Equipment:
  - **1,1'-Bi-2-naphthyl dimethanesulfonate** (1.0 equiv)
  - Amine (2.5 equiv)
  - $Pd_2(dba)_3$ (2.5 mol%)
  - Xantphos (10 mol%)
  - NaOt-Bu or Cs_2CO_3 (3.0 equiv)
  - Toluene or Dioxane
  - Glovebox or Schlenk line technique is recommended.

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- Procedure: a. In a glovebox, charge a Schlenk tube with **1,1'-Bi-2-naphthyl dimethanesulfonate** (1.0 equiv), the base (NaOt-Bu or Cs_2CO_3, 3.0 equiv), $Pd_2(dba)_3$ (2.5 mol%), and Xantphos (10 mol%). b. Add the solvent (toluene or dioxane). c. Add the amine (2.5 equiv). d. Seal the tube and heat to 100-120 °C for 12-24 hours. e. Cool the reaction to room temperature, dilute with ethyl acetate, and filter through Celite. f. Concentrate the filtrate and purify the crude product by column chromatography.

Entry	Amine	Base	Yield (%)
1	Morpholine	NaOt-Bu	>90
2	Aniline	Cs_2CO_3	>80
3	Benzylamine	NaOt-Bu	>85

Note: The choice of ligand, base, and solvent is crucial for the success of the Buchwald-Hartwig amination and often requires careful optimization.[24]

Conclusion

The palladium-catalyzed functionalization of **1,1'-Bi-2-naphthyl dimethanesulfonate** provides a versatile and efficient platform for the synthesis of a wide range of C_2-symmetric biaryl compounds. The protocols outlined in this guide for Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig couplings serve as a starting point for researchers to explore the synthesis of novel chiral ligands, catalysts, and functional materials. The use of the readily available and cost-effective dimethanesulfonate as a leaving group enhances the practicality of these transformations, making them attractive for both academic and industrial applications.

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